

# Technical Support Center: Tembotrione and Soil pH Interactions

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## Compound of Interest

Compound Name: Tembotrione

Cat. No.: B8071742

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This technical support center provides researchers, scientists, and drug development professionals with detailed information on the impact of soil pH on the availability and persistence of the herbicide **tembotrione**.

## Frequently Asked Questions (FAQs)

Q1: What is **tembotrione** and how does it work?

A1: **Tembotrione** is a post-emergence herbicide used to control a wide range of broadleaf and grass weeds in crops like maize and sweetcorn.[1][2] It functions by inhibiting the 4-hydroxyphenylpyruvate dioxygenase (HPPD) enzyme, which is crucial for pigment synthesis in susceptible plants.[2]

Q2: How does soil pH generally affect **tembotrione**'s behavior in soil?

A2: Soil pH is a critical factor influencing **tembotrione**'s availability and persistence.

**Tembotrione** is an acidic herbicide with a pKa of 3.2.[3] This means that in soils with higher pH (less acidic), the **tembotrione** molecule is more likely to be in its anionic (negatively charged) form. This negative charge leads to repulsion from negatively charged soil colloids (like clay and organic matter), increasing its concentration in the soil solution and making it more available for plant uptake or degradation. Conversely, in acidic soils (low pH), more of the herbicide is in its neutral molecular form, which is more readily adsorbed to soil particles.[4]

Q3: Does higher soil pH increase or decrease **tembotrione**'s persistence?

A3: Higher soil pH generally decreases **tembotrione**'s persistence (reduces its half-life). This is because the increased availability of **tembotrione** in the soil solution at higher pH levels makes it more accessible to soil microorganisms for degradation. Liming the soil, which raises the pH, has been shown to favor the degradation of **tembotrione**.

Q4: What is the "carryover" effect of **tembotrione** and how is it related to soil pH?

A4: "Carryover" refers to the persistence of an herbicide in the soil at concentrations sufficient to damage subsequent, sensitive crops. In the case of **tembotrione**, carryover is a concern, particularly in acidic soils with high clay and organic matter content. In these conditions, **tembotrione** is more strongly adsorbed to soil particles, making it less available for degradation and leading to a longer half-life. This can result in unintended damage to rotational crops.

## Troubleshooting Guide

Problem: I am observing unexpected phytotoxicity in my rotational crops following a **tembotrione** application. What could be the cause?

- Possible Cause: Herbicide carryover due to high persistence in the soil.
- Troubleshooting Steps:
  - Check Soil pH: Low soil pH (<6.0) can significantly increase the adsorption of **tembotrione** to soil colloids, reducing its degradation rate and increasing the risk of carryover.
  - Analyze Soil Texture and Organic Matter: Soils with high clay and organic matter content have more binding sites for **tembotrione**, which can also contribute to its persistence.
  - Review Application Rates: Ensure that the applied rates were within the recommended limits for your soil type and environmental conditions.
  - Consider Environmental Factors: Dry conditions can limit the microbial degradation of herbicides, leading to increased persistence.

Problem: My efficacy studies are showing lower than expected weed control with **tembotrione**.

- Possible Cause: Reduced availability of **tembotrione** in the soil solution.
- Troubleshooting Steps:
  - Evaluate Soil pH: Very acidic soils can lead to strong adsorption of **tembotrione**, reducing its concentration in the soil water and thus its availability for weed uptake.
  - Assess Soil Organic Matter and Clay Content: High levels of organic matter and clay can bind **tembotrione**, making it less available for herbicidal activity.
  - Moisture Levels: Adequate soil moisture is necessary to ensure the herbicide is in the soil solution and can be taken up by weed roots.

## Quantitative Data Summary

The following tables summarize the quantitative data on the effect of soil pH and other soil properties on **tembotrione**'s half-life and sorption.

Table 1: Effect of Soil Properties and Liming on **Tembotrione** Half-Life (DT<sub>50</sub>)

Soil Type	Location	Liming	pH	Clay (%)	Organic Matter (%)	Half-Life (DT <sub>50</sub> ) (days)
Red-Yellow Latosol	Viçosa, MG	Without	4.6	32	1.83	>90
Red-Yellow Latosol	Viçosa, MG	With	5.8	32	1.83	Not specified, but degradation favored
Red-Yellow Latosol	Rio Paranaíba, MG	Without	4.9	64	2.93	>90
Yellow Latosol	Sooretama, ES	Without	5.1	15	1.42	32
Red-Yellow Latosol	Gurupi, TO	Without	5.4	12	1.05	Not specified
Red-Yellow Latosol	Gurupi, TO	With	6.2	12	1.05	Not specified, but degradation favored

Data adapted from Silva et al., 2019.

Table 2: Freundlich Sorption Coefficients (K<sub>f</sub>) for **Tembotrione** in Different Soils

Soil Type	pH	Clay (%)	Organic Matter (%)	Kf ( $\mu\text{g1-1/n L1/n g-1}$ )
Soil 1	4.0	-	-	1.83
Soil 2	-	-	-	2.28
Soil 3	-	-	-	3.32

Data indicates that maximum adsorption occurs at a pH of 4. The sorption of **tembotrione** is directly related to the organic matter content.

## Experimental Protocols

### 1. Batch Equilibrium Study for **Tembotrione** Sorption and Desorption

This protocol is used to determine the extent to which **tembotrione** is adsorbed to soil particles.

- Materials:
  - Soil samples (air-dried and sieved)
  - Tembotrione** analytical standard
  - 0.01 M  $\text{CaCl}_2$  solution
  - Polypropylene centrifuge tubes
  - Mechanical shaker
  - High-speed centrifuge
  - High-Performance Liquid Chromatography (HPLC) system
- Procedure:
  - Prepare a stock solution of **tembotrione** in 0.01 M  $\text{CaCl}_2$ .

- Create a series of working solutions with varying concentrations of **tembotrione** (e.g., 0.5, 1.0, 1.5, 2.0, 2.5, and 3.0 mg L<sup>-1</sup>).
- Add a known mass of soil (e.g., 2 g) to centrifuge tubes.
- Add a specific volume (e.g., 10 mL) of each working solution to the tubes.
- Place the tubes on a mechanical shaker and agitate for a predetermined equilibrium time (e.g., 24 hours) at a constant temperature (e.g., 27 ± 2 °C).
- Centrifuge the samples at high speed (e.g., 2,260 x g for 7 minutes) to separate the soil from the supernatant.
- Filter the supernatant through a 0.45 µm filter.
- Analyze the concentration of **tembotrione** in the supernatant using HPLC.
- The amount of **tembotrione** adsorbed to the soil is calculated as the difference between the initial and final concentrations in the solution.
- For desorption, the supernatant is removed, and an equal volume of fresh 0.01 M CaCl<sub>2</sub> is added. The tubes are then shaken, centrifuged, and the supernatant is analyzed as described above.

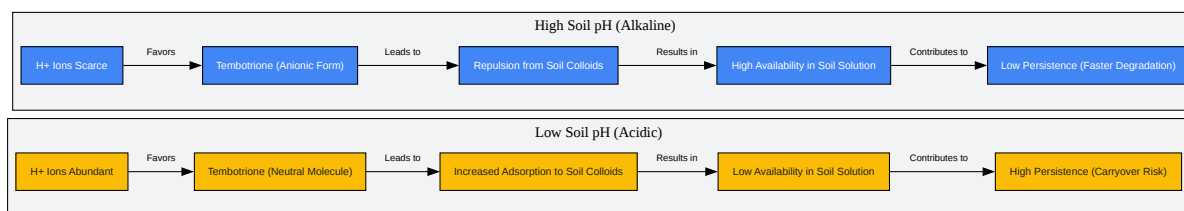
## 2. **Tembotrione** Persistence Study (Half-Life Determination)

This protocol is designed to measure the rate of **tembotrione** degradation in soil under controlled conditions.

- Materials:
  - Soil samples
  - **Tembotrione** formulation
  - Incubation containers (e.g., pots)
  - High-precision sprayer

- Analytical equipment for **tembotrione** extraction and quantification (e.g., LC-MS/MS)
- Procedure:
  - Fill incubation containers with a known mass of soil (e.g., 1 kg).
  - Apply **tembotrione** at a specific rate (e.g., 100.8 g ha<sup>-1</sup>) using a precision sprayer.
  - Maintain the soil moisture at a consistent level (e.g., 70% of field capacity).
  - Incubate the samples at a constant temperature.
  - Collect soil samples at predetermined time intervals (e.g., 0, 15, 30, 45, 60, 75, and 90 days after application).
  - Extract **tembotrione** from the soil samples using an appropriate solvent and cleanup method (e.g., QuEChERS).
  - Quantify the concentration of **tembotrione** in the extracts using an analytical instrument like LC-MS/MS.
  - The half-life (DT<sub>50</sub>) is calculated by plotting the natural log of the **tembotrione** concentration against time and determining the time it takes for the concentration to decrease by 50%.

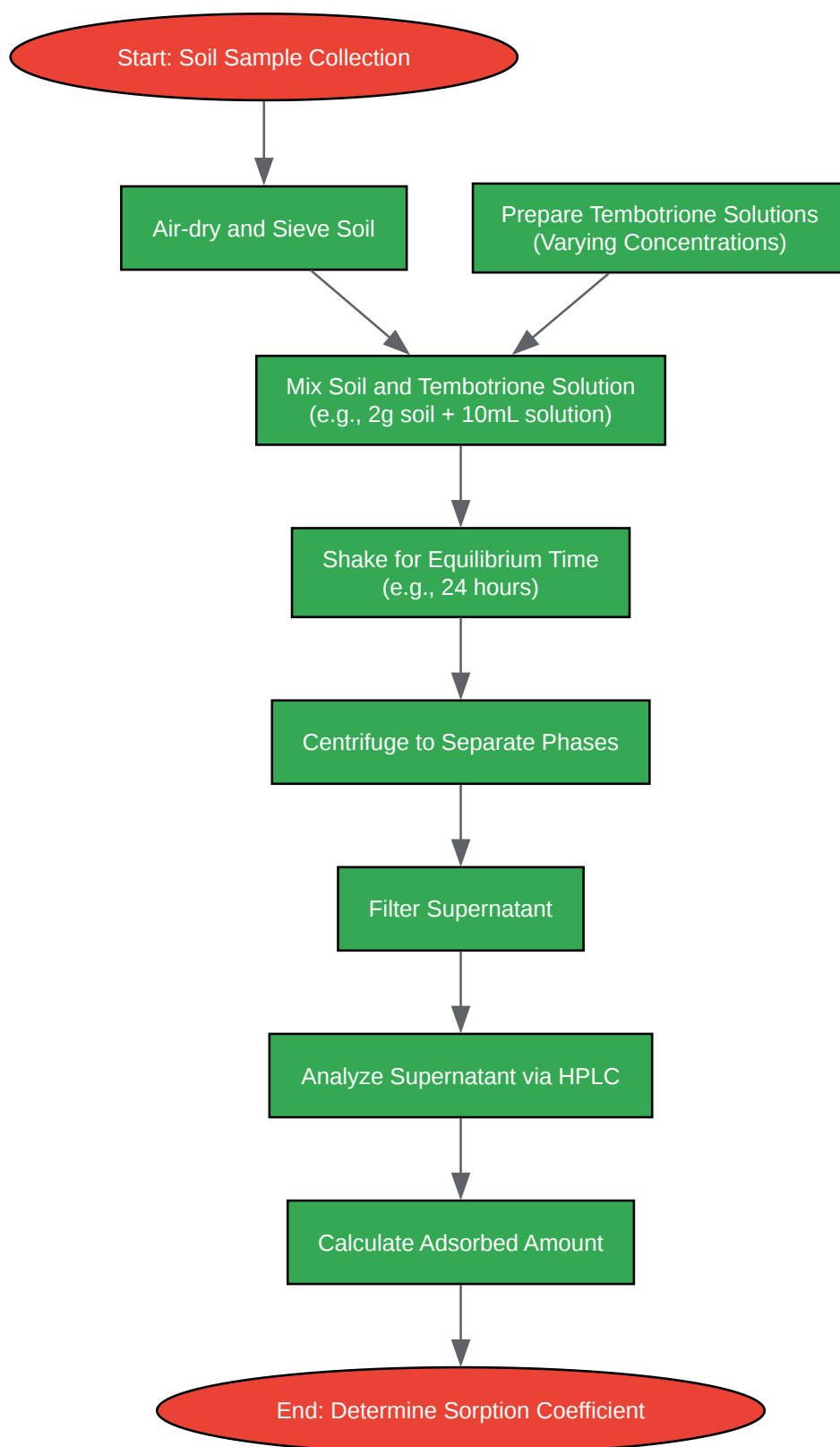
## Visualizations



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Caption: Influence of Soil pH on **Tembotrione** Availability and Persistence.





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Caption: Workflow for **Tembotrione** Soil Sorption Experiment.

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## References

- 1. ouci.dntb.gov.ua [ouci.dntb.gov.ua]
- 2. Tembotrione (Ref: AE 0172747) [sitem.herts.ac.uk]
- 3. scielo.br [scielo.br]
- 4. researchgate.net [researchgate.net]
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